

Introduction to Uniformly Labeled ^{13}C Sucrose

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Compound of Interest

Compound Name: Sucrose- ^{13}C

Cat. No.: B12363151

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Uniformly labeled ^{13}C Sucrose ($[\text{U-}^{13}\text{C}_{12}]\text{Sucrose}$) is a non-radioactive, stable isotope-labeled form of sucrose in which all twelve carbon atoms are the ^{13}C isotope instead of the common ^{12}C isotope.[1][2] Sucrose itself is a disaccharide composed of two monosaccharides: glucose and fructose.[1] This isotopic enrichment makes it an invaluable tracer for metabolic research, allowing scientists to track the precise fate of sucrose-derived carbon through various biochemical pathways in living organisms without the safety concerns associated with radioactive isotopes like ^{14}C . [3] Its primary application lies in metabolic flux analysis (MFA) and as a diagnostic tool in clinical settings, particularly for gastrointestinal disorders.[4]

Core Principles of ^{13}C Isotopic Tracing

The fundamental principle behind using $[\text{U-}^{13}\text{C}_{12}]\text{Sucrose}$ is isotopic tracing. When introduced into a biological system, the labeled sucrose is metabolized just like its unlabeled counterpart. However, the heavier ^{13}C atoms act as a distinguishable marker. Analytical techniques such as mass spectrometry or nuclear magnetic resonance (NMR) can differentiate between metabolites containing ^{13}C and those with ^{12}C . By measuring the incorporation of ^{13}C into downstream molecules—such as organic acids, amino acids, or exhaled carbon dioxide—researchers can quantitatively map metabolic pathways, determine the velocity of reactions (fluxes), and identify disruptions in metabolic networks.

Physicochemical and Isotopic Properties

The physical and isotopic characteristics of $[\text{U-}^{13}\text{C}_{12}]\text{Sucrose}$ are critical for its use as a tracer. High isotopic purity ensures that the observed signal is unambiguously from the administered compound.

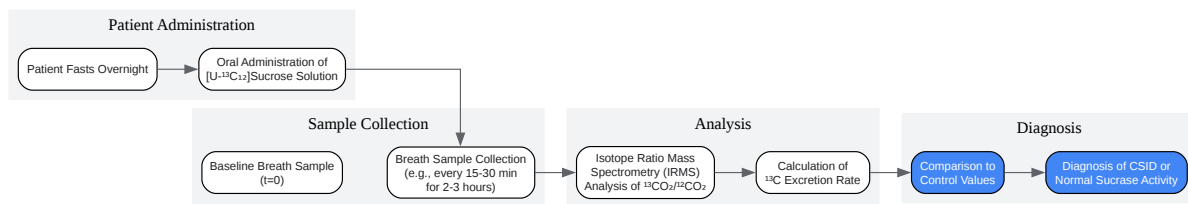
Property	Value	Reference
Chemical Formula	$^{13}\text{C}_{12}\text{H}_{22}\text{O}_{11}$	
Molecular Weight	354.21 g/mol	
Isotopic Purity	≥ 99 atom % ^{13}C	
Chemical Purity	$\geq 99\%$ (CP)	
Physical Form	Powder	
Melting Point	185-187 °C	
Mass Shift	M+12	

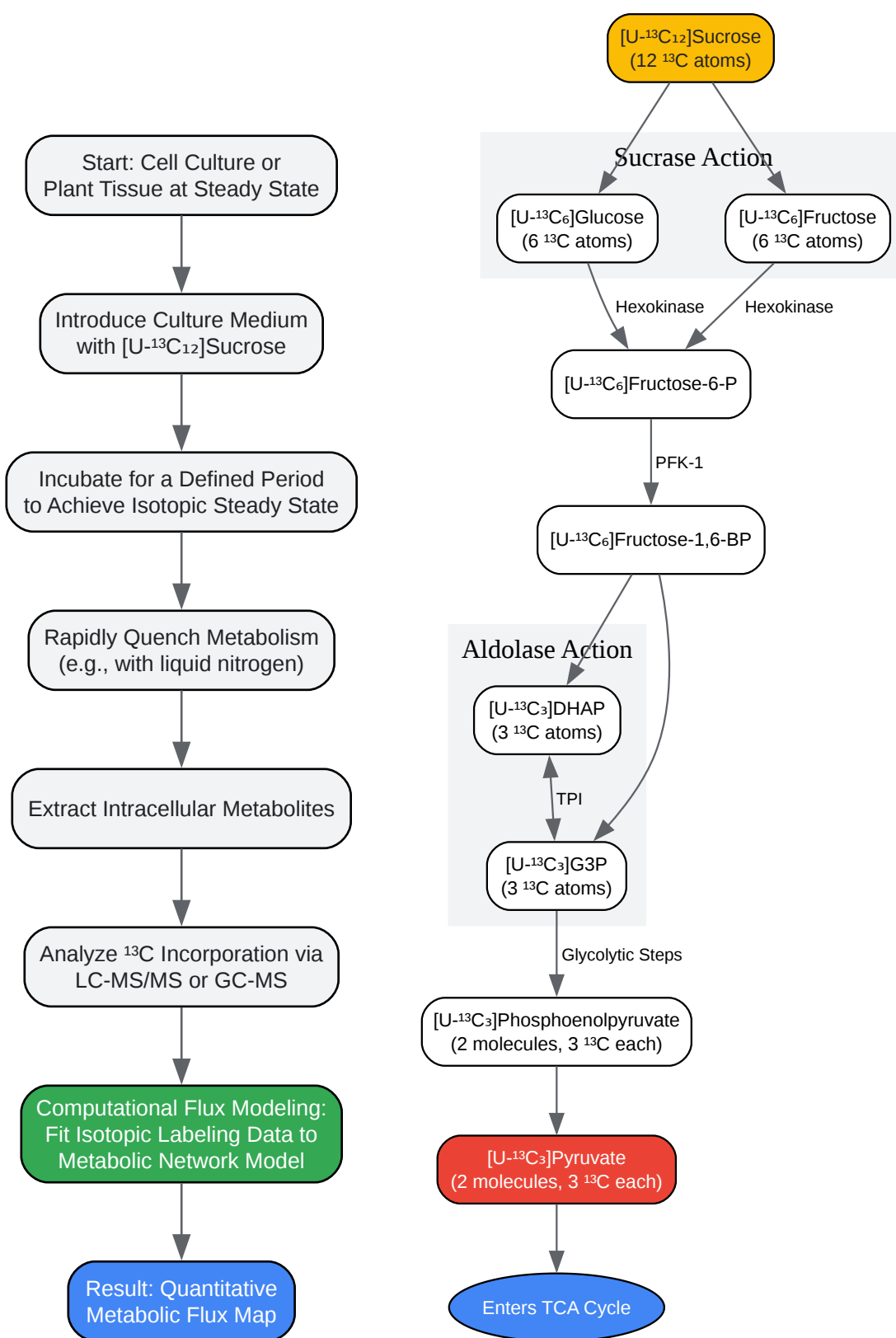
Key Applications and Experimental Protocols

Clinical Diagnostics: The ^{13}C -Sucrose Breath Test (^{13}C -SBT)

A primary clinical application of [U- $^{13}\text{C}_{12}$]Sucrose is in the ^{13}C -Sucrose Breath Test, a non-invasive method for diagnosing Congenital Sucrase-Isomaltase Deficiency (CSID). CSID is a genetic disorder characterized by the inability to digest sucrose due to deficient activity of the sucrase-isomaltase enzyme in the small intestine.

The test works by measuring the rate at which ^{13}C is exhaled as $^{13}\text{CO}_2$ after a patient ingests a dose of ^{13}C -labeled sucrose. In healthy individuals, the sucrase enzyme efficiently cleaves the sucrose into glucose and fructose, which are then absorbed and metabolized, leading to a rapid increase in exhaled $^{13}\text{CO}_2$. In CSID patients, this process is significantly impaired.





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